

Spectroscopic Data for Chlorodiisopropylphosphine: A Comparative Guide

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Compound of Interest

Compound Name: Chlorodiisopropylphosphine

Cat. No.: B1205602

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For researchers, scientists, and drug development professionals, understanding the vibrational properties of organophosphorus compounds like **chlorodiisopropylphosphine** is crucial for reaction monitoring, quality control, and structural elucidation. However, obtaining comprehensive spectroscopic data for such reactive compounds can be challenging. This guide provides a comparative overview of the expected Infrared (IR) and Raman spectroscopic data for **chlorodiisopropylphosphine**, alongside data for related chlorophosphines, and outlines the necessary experimental protocols for handling these air- and moisture-sensitive materials.

Comparison of Spectroscopic Data

A thorough search of public databases and scientific literature reveals that experimental Infrared (IR) and Raman spectra for **chlorodiisopropylphosphine** are not readily available. Chemical suppliers confirm the identity of the compound with IR spectroscopy but do not provide the raw data.

To provide a useful comparison, this guide presents data for analogous chlorodialkylphosphines. The vibrational frequencies of key functional groups are expected to shift based on the steric and electronic effects of the alkyl substituents. For instance, changes in the P-Cl stretching frequency can provide insights into the electronic environment of the phosphorus atom.

Below is a summary of expected and reported vibrational frequencies (in cm^{-1}) for **chlorodiisopropylphosphine** and its analogues.

Vibrational Mode	Chlorodiisopropylphosphine (Expected)	Chlorodimethyl phosphine	Chlorodiphenyl phosphine	General Assignment
P-Cl Stretch	450 - 500	486 (IR, Raman)	~490 (Raman)	Strong intensity in both IR and Raman. Sensitive to the electronic environment of the phosphorus atom.
P-C Stretch (asymmetric)	700 - 750	735 (IR), 734 (Raman)	Not directly comparable	Stretching of the phosphorus-carbon bonds.
P-C Stretch (symmetric)	650 - 700	680 (IR), 679 (Raman)	Not directly comparable	Stretching of the phosphorus-carbon bonds.
CH ₃ /CH ₂ Deformations	1350 - 1470	1420-1440 (IR, Raman)	Not directly comparable	Bending and scissoring modes of the alkyl groups.
C-H Stretches	2850 - 3000	2880-2980 (IR, Raman)	3000-3100 (Aromatic C-H)	Stretching vibrations of the carbon-hydrogen bonds in the alkyl or aryl groups.

Note: Data for chlorodimethylphosphine is based on the findings of Durig, J. R., & Attia, G. M. (2013) in the Journal of Molecular Structure. The full publication should be consulted for detailed spectral assignments. Data for chlorodiphenylphosphine is based on publicly available spectral data.

Experimental Protocols

Chlorophosphines, including **chlorodiisopropylphosphine**, are highly reactive towards air and moisture. Therefore, specialized handling techniques are required to obtain accurate spectroscopic data.

Infrared (IR) Spectroscopy

- **Sample Preparation:** All manipulations must be performed under an inert atmosphere (e.g., nitrogen or argon) using either a glovebox or Schlenk line techniques.
- **Cell Assembly:** A liquid-tight IR cell with windows transparent in the mid-IR region (e.g., KBr or NaCl plates) should be used. The cell must be assembled and disassembled within the inert atmosphere.
- **Sample Loading:** The chlorophosphine sample is transferred to the sealed IR cell via a gas-tight syringe or cannula.
- **Data Acquisition:** The sealed cell is then quickly transferred to the spectrometer for analysis. A background spectrum of the empty cell should be recorded prior to sample analysis.

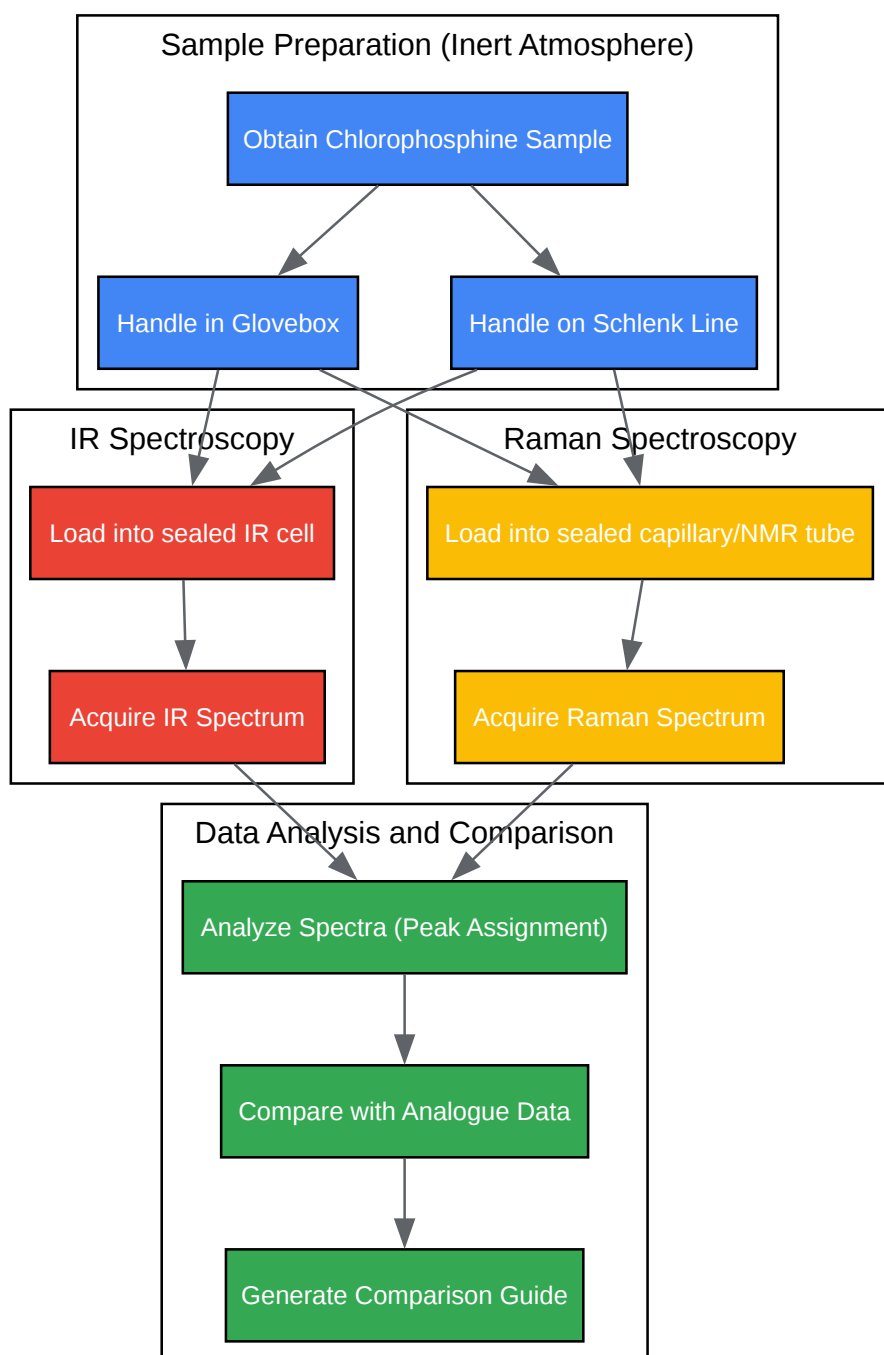
Raman Spectroscopy

- **Sample Preparation:** Similar to IR spectroscopy, all sample handling must be conducted under an inert atmosphere.
- **Sample Holder:** A sealed glass capillary or NMR tube is an ideal sample holder for Raman spectroscopy of air-sensitive liquids.
- **Sample Loading:** The liquid is transferred to the capillary or NMR tube inside a glovebox or via a Schlenk line, and the container is flame-sealed or securely capped.
- **Data Acquisition:** The sealed sample is placed in the Raman spectrometer's sample holder. The laser is focused on the liquid sample, and the scattered light is collected.

Experimental Workflow Diagram

The following diagram illustrates the general workflow for obtaining and comparing spectroscopic data for air-sensitive phosphine compounds.

Experimental Workflow for Spectroscopic Analysis of Chlorophosphines



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Caption: Workflow for obtaining and comparing IR and Raman spectra of air-sensitive chlorophosphines.

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